

Application Notes and Protocols for Nickel- Catalyzed Cross-Coupling Reactions

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Compound of Interest		
Compound Name:	Nickel	
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These application notes provide a detailed overview of the mechanisms and scope of **nickel**-catalyzed cross-coupling reactions, a powerful tool in modern synthetic chemistry. The unique properties of **nickel**, such as its multiple accessible oxidation states (Ni(0), Ni(I), Ni(II), Ni(III)) and its ability to participate in single-electron transfer pathways, distinguish it from palladium and enable a diverse range of transformations.[1] This document outlines the key mechanistic manifolds, provides detailed experimental protocols for seminal transformations, and presents the substrate scope for various **nickel**-catalyzed cross-coupling reactions.

Mechanistic Overview

Nickel-catalyzed cross-coupling reactions can proceed through several distinct mechanistic pathways, largely influenced by the choice of catalyst, ligands, substrates, and reaction conditions. Unlike palladium catalysis, which predominantly follows a Pd(0)/Pd(II) cycle, **nickel** catalysis can involve Ni(0)/Ni(II), Ni(I)/Ni(III) cycles, and radical-mediated pathways.[1]

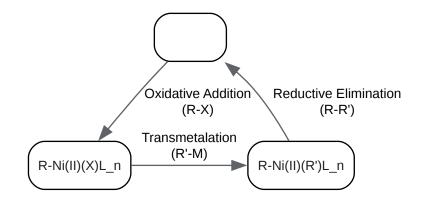
Ni(0)/Ni(II) Catalytic Cycle

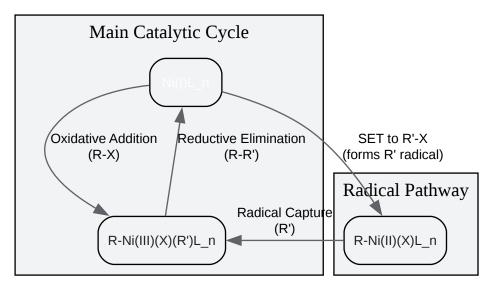
This is the most traditional pathway, analogous to the Heck and Suzuki couplings with palladium. It involves three key steps:

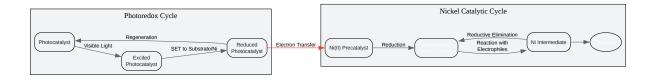
 Oxidative Addition: The active Ni(0) species oxidatively adds to an organic electrophile (e.g., an aryl halide) to form a Ni(II) intermediate.



- Transmetalation: An organometallic reagent (e.g., an organoboron or organozinc compound) transfers its organic group to the Ni(II) center.
- Reductive Elimination: The two organic groups on the Ni(II) center couple and are eliminated to form the desired product, regenerating the active Ni(0) catalyst.







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References

- 1. Nickel-Catalyzed Ligand-Free Hiyama Coupling of Aryl Bromides and Vinyltrimethoxysilane [organic-chemistry.org]
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